

# A comparative study of the physical properties of even vs. odd-chain nitriles.

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## Compound of Interest

Compound Name: *Tricosanenitrile*

Cat. No.: *B15348627*

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## A Comparative Study of the Physical Properties of Even vs. Odd-Chain Nitriles

For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison with Supporting Experimental Data

Straight-chain aliphatic nitriles, organic compounds featuring a cyano ( $\text{-C}\equiv\text{N}$ ) functional group, exhibit distinct physical properties that are influenced by the length and parity of their hydrocarbon chains. This guide provides a comparative analysis of the melting point, boiling point, density, and water solubility of even- versus odd-chain nitriles, supported by experimental data. Understanding these properties is crucial for applications in solvent selection, reaction optimization, and the design of novel pharmaceutical intermediates.

## Summary of Physical Properties

The physical properties of straight-chain alkanenitriles from ethanenitrile (C2) to dodecanenitrile (C12) are summarized in the table below. The data reveals specific trends and an interesting alternation in melting points between nitriles with an even and an odd number of carbon atoms.

Nitrile	Formula	Carbon Atoms	Melting Point (°C)	Boiling Point (°C)	Density (g/cm <sup>3</sup> )	Solubility in Water (g/100 mL)
Ethanenitrile	CH <sub>3</sub> CN	2 (Even)	-45	82	0.786	Miscible
Propanenitrile	CH <sub>3</sub> CH <sub>2</sub> CN	3 (Odd)	-92	97	0.783	10
Butanenitrile	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>2</sub> CN	4 (Even)	-112	116-118	0.795	3
Pentanenitrile	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>3</sub> CN	5 (Odd)	-96	140	0.801	1.1
Hexanenitrile	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>4</sub> CN	6 (Even)	-88	164	0.809	0.5
Heptanenitrile	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>5</sub> CN	7 (Odd)	-64	186	0.817	0.2
Octanenitrile	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>6</sub> CN	8 (Even)	-46	205	0.820	Insoluble
Nonanenitrile	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>7</sub> CN	9 (Odd)	-34	224	0.826	Insoluble
Decanenitrile	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>8</sub> CN	10 (Even)	-18	242	0.829	Insoluble
Undecanenitrile	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>9</sub> CN	11 (Odd)	-6	254	0.818	Insoluble
Dodecanenitrile	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>10</sub> CN	12 (Even)	4	275	0.830	Insoluble

## Analysis of Physical Property Trends

### Melting Point: The "Odd-Even" Effect

A notable trend observed is the alternation of melting points, often referred to as the "odd-even" effect. Even-chain nitriles generally exhibit higher melting points than their adjacent odd-chain counterparts. This phenomenon is attributed to the more efficient packing of even-numbered carbon chains in the solid crystal lattice. The symmetrical nature of even-chain molecules allows for stronger intermolecular van der Waals forces, requiring more energy to break the crystal structure and transition to the liquid phase.

## Boiling Point

The boiling points of straight-chain nitriles consistently increase with the lengthening of the carbon chain.<sup>[1][2]</sup> This trend is a direct consequence of the increasing strength of London dispersion forces, a type of van der Waals force, which become more significant with larger molecular surface area and more electrons. The strong dipole-dipole interactions resulting from the polar cyano group also contribute to the relatively high boiling points of nitriles compared to alkanes of similar molecular weight.<sup>[1]</sup>

## Density

The density of liquid nitriles generally increases with the length of the alkyl chain. This is because the increase in molecular weight is proportionally greater than the increase in molecular volume as the chain extends.

## Solubility in Water

The solubility of nitriles in water decreases as the hydrocarbon chain length increases.<sup>[1][2]</sup> While the polar cyano group can form hydrogen bonds with water molecules, the nonpolar alkyl chain becomes the dominant feature in longer nitriles, leading to diminished water solubility.<sup>[1]</sup> Ethanenitrile is miscible with water, but solubility drops significantly with each added methylene group.<sup>[1]</sup>

## Experimental Protocols

The following are detailed methodologies for the key experiments used to determine the physical properties cited in this guide.

### Melting Point Determination (Capillary Method)

This method involves heating a small sample in a capillary tube and observing the temperature range over which it melts.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Ensure the sample is dry and finely powdered.
- Pack the sample into the sealed end of a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature approximately 15-20°C below the expected melting point.
- Decrease the heating rate to 1-2°C per minute.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).

## Boiling Point Determination (Thiele Tube Method)

This micro-method is suitable for determining the boiling point of small quantities of liquid.

Apparatus:

- Thiele tube filled with mineral oil
- Small test tube

- Capillary tube (sealed at one end)
- Thermometer
- Rubber band or wire to attach the test tube to the thermometer
- Heat source (e.g., Bunsen burner)

Procedure:

- Add a small amount of the liquid nitrile to the small test tube.
- Place the capillary tube, sealed end up, into the test tube.
- Attach the test tube to the thermometer.
- Immerse the assembly in the Thiele tube, ensuring the sample is below the oil level.
- Gently heat the side arm of the Thiele tube.
- Observe for a continuous stream of bubbles emerging from the open end of the capillary tube.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Density Determination (Pycnometer Method)

A pycnometer is a flask with a precisely known volume used to determine the density of a liquid.

Apparatus:

- Pycnometer
- Analytical balance
- Thermometer

- Water bath (for temperature control)

Procedure:

- Clean and dry the pycnometer and weigh it accurately.
- Fill the pycnometer with the liquid nitrile, ensuring no air bubbles are present.
- Insert the stopper and allow any excess liquid to overflow through the capillary in the stopper.
- Carefully wipe the outside of the pycnometer dry.
- Weigh the filled pycnometer.
- Measure the temperature of the liquid.
- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer - mass of empty pycnometer) by the known volume of the pycnometer.

## Solubility Determination (Shake-Flask Method)

This is a standard method for determining the equilibrium solubility of a substance in a solvent.

Apparatus:

- Flask with a stopper
- Shaker or magnetic stirrer
- Analytical balance
- Filtration apparatus
- Method for concentration analysis (e.g., gas chromatography, UV-Vis spectroscopy)

Procedure:

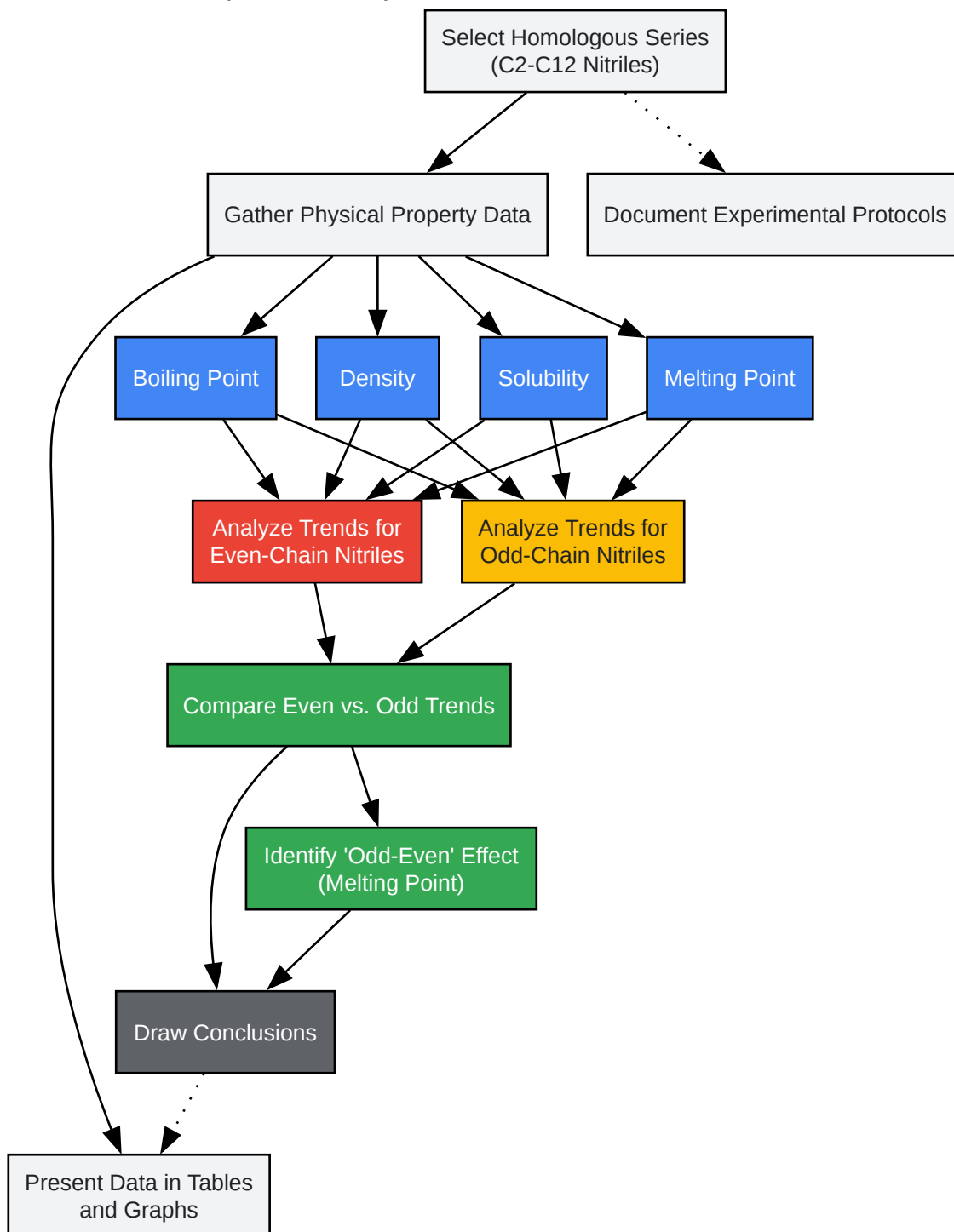
- Add an excess amount of the nitrile to a known volume of water in the flask.

- Seal the flask and agitate it at a constant temperature until equilibrium is reached (typically 24-48 hours).
- Allow the solution to stand to let undissolved solute settle.
- Carefully withdraw a sample of the supernatant and filter it to remove any undissolved particles.
- Determine the concentration of the nitrile in the filtrate using a suitable analytical technique. This concentration represents the solubility of the nitrile at that temperature.

## Logical Flow of Comparison

The following diagram illustrates the logical workflow for the comparative study of the physical properties of even and odd-chain nitriles.

## Comparative Analysis of Even vs. Odd-Chain Nitriles

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